

Structural Characterization of 3-(2-Methylbenzyl)azetidin-3-ol: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: 3-(2-Methylbenzyl)azetidin-3-ol

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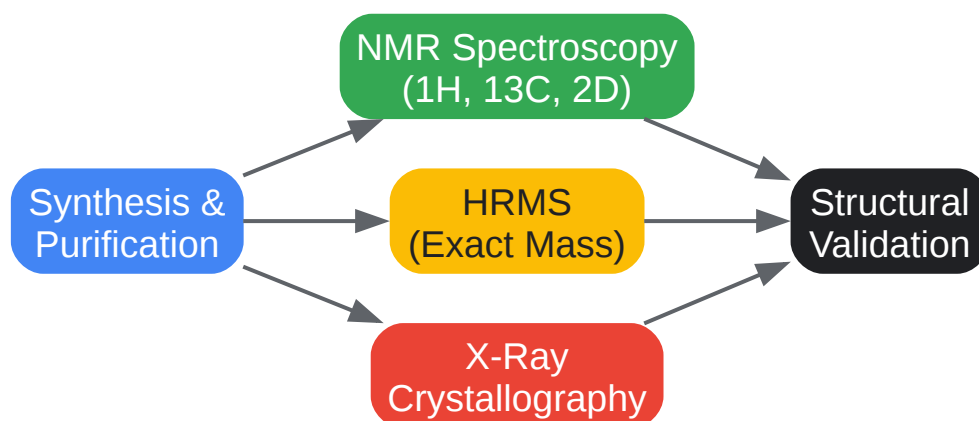
Executive Summary: The Strategic Role of Azetidin-3-ols

Modern drug discovery has increasingly prioritized the "escape from flatland," shifting away from highly planar aromatic rings toward sp^3 -rich, three-dimensional frameworks to improve solubility, reduce off-target toxicity, and enhance clinical success rates[1]. Within this paradigm, four-membered nitrogen heterocycles—specifically azetidines—have emerged as privileged scaffolds[1]. They serve as highly effective bioisosteres for larger, more common rings like morpholine, piperazine, and pyrrolidine, offering enhanced metabolic stability and unique spatial exit vectors for substituents[2].

3-(2-Methylbenzyl)azetidin-3-ol represents a highly functionalized, non-planar motif within this class. Featuring a basic secondary amine, a tertiary alcohol, and a lipophilic 2-methylbenzyl group at the 3-position, it is a versatile building block. These derivatives are typically synthesized via the addition of Grignard reagents to N-protected azetidin-3-ones[3]. Because oxetanes and azetidines are small, polar, and structurally strained[4], rigorous structural characterization is paramount to validate regiochemistry, 3D conformation, and chemical purity.

Analytical Strategy and Workflow

The structural rigidity and ring strain of the azetidine core demand an orthogonal analytical approach. Relying solely on 1D Nuclear Magnetic Resonance (NMR) is insufficient due to the complex magnetic environments created by the puckered four-membered ring. A multimodal workflow ensures absolute structural confidence.



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Figure 1. Multimodal analytical workflow for the structural characterization of azetidin-3-ol.

Nuclear Magnetic Resonance (NMR) Spectroscopy Causality in Chemical Shifts and Symmetry

The ^1H NMR spectrum of **3-(2-Methylbenzyl)azetidin-3-ol** is dictated by its molecular symmetry. Assuming rapid inversion at the nitrogen atom, the molecule possesses an effective plane of symmetry passing through N1 and C3, bisecting the C2–C4 bond. Consequently, the C2 and C4 methylene groups are chemically equivalent.

However, within each methylene group, the two protons are diastereotopic. The rigid nature of the azetidine ring means one proton (

) is permanently cis to the hydroxyl group, while the other (

) is trans to the hydroxyl group (and cis to the 2-methylbenzyl group). Because they occupy distinct magnetic shielding environments,

and

couple to each other, typically appearing as an AB quartet or two distinct doublets with a characteristic geminal coupling constant (

) of 8–10 Hz.

Quantitative NMR Assignments

The following table summarizes the expected NMR data for the free base in CDCl₃. (Note: If analyzed as a hydrochloride salt to prevent degradation, the azetidine CH₂ protons will shift significantly downfield by ~0.5–0.8 ppm).

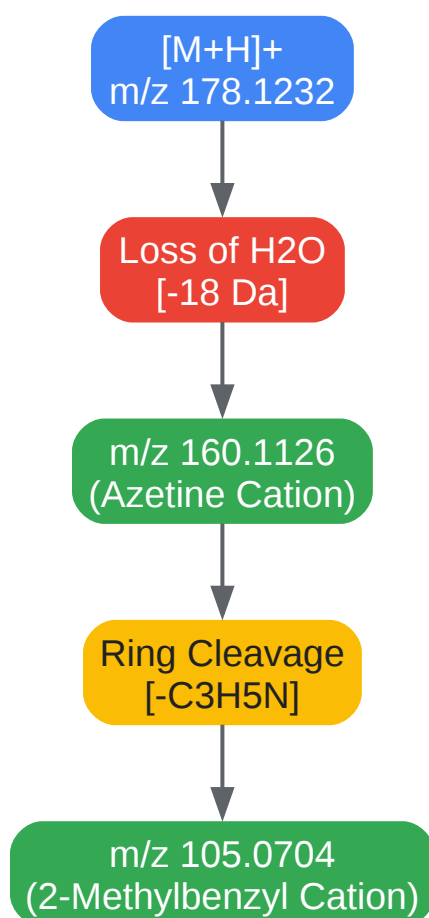
Nucleus	Chemical Shift (ppm)	Multiplicity & Coupling	Integration	Structural Assignment
^1H	7.10 – 7.25	Multiplet (m)	4H	Aromatic protons
^1H	4.50	Broad singlet (br s)	1H	C3–OH (D_2O exchangeable)
^1H	3.85	Doublet (d), = 9.0 Hz	2H	Azetidine C2/C4 (cis to OH)
^1H	3.55	Doublet (d), = 9.0 Hz	2H	Azetidine C2/C4 (trans to OH)
^1H	2.95	Singlet (s)	2H	Benzylic CH_2
^1H	2.50	Broad singlet (br s)	1H	Azetidine NH (D_2O exchangeable)
^1H	2.30	Singlet (s)	3H	Aromatic CH_3
^{13}C	137.5, 135.0	Singlets (C)	2C	Aromatic Quaternary Carbons
^{13}C	125.5 – 130.5	Singlets (CH)	4C	Aromatic CH Carbons
^{13}C	72.4	Singlet (C)	1C	Azetidine C3 (Quaternary, O-bound)
^{13}C	58.6	Singlet (CH_2)	2C	Azetidine C2 and C4
^{13}C	42.1	Singlet (CH_2)	1C	Benzylic CH_2
^{13}C	19.5	Singlet (CH_3)	1C	Aromatic CH_3

High-Resolution Mass Spectrometry (HRMS) & Fragmentation Kinetics

HRMS provides exact mass validation to confirm the molecular formula ($C_{11}H_{15}NO$). Under positive Electrospray Ionization (ESI+), the protonated molecular ion $[M+H]^+$ is observed at m/z 178.1232.

Causality in Fragmentation

The tertiary alcohol at the highly strained C3 position is exceptionally prone to in-source or low-energy collision-induced dissociation (CID) dehydration. This yields a prominent fragment at m/z 160.1126 (an azetine cation). Higher CID energies drive the cleavage of the strained four-membered ring, expelling neutral fragments and yielding a highly stable 2-methylbenzyl cation at m/z 105.0704.



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Figure 2. Proposed ESI-MS/MS fragmentation pathways for **3-(2-Methylbenzyl)azetidin-3-ol**.

Experimental Protocols: Self-Validating Methodologies

To ensure absolute trustworthiness, the following protocols utilize internal self-validation mechanisms.

Protocol 1: 1D and 2D NMR Acquisition

- **Sample Preparation:** Dissolve 15 mg of **3-(2-Methylbenzyl)azetidin-3-ol** in 0.6 mL of CDCl₃ containing 0.03% v/v Tetramethylsilane (TMS). **Self-Validation:** The TMS acts as an internal standard (0.00 ppm) to eliminate chemical shift drift caused by temperature or concentration variations.
- **¹H and ¹³C Acquisition:** Acquire ¹H NMR at 400 MHz or 600 MHz with a relaxation delay (D1) of 2.0 seconds. For ¹³C NMR, extend the relaxation delay to 5.0 seconds. **Causality:** The extended D1 ensures complete longitudinal relaxation of the quaternary C3 carbon, preventing its signal from disappearing into the baseline noise.
- **2D NOESY Validation:** Perform a 2D Nuclear Overhauser Effect Spectroscopy (NOESY) experiment. **Self-Validation:** Irradiation of the benzylic CH₂ protons (2.95 ppm) must show an NOE cross-peak exclusively with the azetidine protons (3.55 ppm). This spatial correlation definitively proves which doublet belongs to the trans protons, validating the diastereotopic assignment.

Protocol 2: LC-ESI-TOF HRMS Analysis

- **System Equilibration:** Configure a Liquid Chromatography-Time of Flight (LC-TOF) system with a C18 column. Use a mobile phase gradient of Water/Acetonitrile with 0.1% Formic Acid to promote ionization.
- **Lock-Mass Calibration:** Continuously infuse Leucine Enkephalin (m/z 556.2771) via a secondary lock-spray interface. **Self-Validation:** The software dynamically corrects the mass axis against the Leucine Enkephalin standard in real-time, ensuring the mass error of the target analyte remains strictly < 2 ppm.

- MS/MS Acquisition: Ramp the collision energy (CE) from 15 eV to 35 eV across the chromatographic peak. Causality: A low CE (15 eV) captures the delicate dehydration event (-18 Da), while the high CE (35 eV) forces the ring-opening cleavage to validate the 2-methylbenzyl moiety.

References

- [1\[1\]](#) [2.2\[2\]](#) [3.4\[4\]](#) [4.3\[3\]](#)

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